Comparative Guide: NMR Distinction of 4-Methyl vs. 5-Methyl Indazole

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Compound of Interest

Compound Name:	*4-Methyl-1H-indazole-5-carbaldehyde*
Cat. No.:	*B1515006*

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Executive Summary

Distinguishing 4-methyl and 5-methyl indazole regioisomers is a common challenge in heterocyclic synthesis, particularly following cyclization reactions that yield isomeric mixtures.

- The Problem: Both isomers share identical molecular weight and similar polarity, making MS and TLC distinction difficult. In NMR, rapid

  tautomerism can broaden signals and obscure coupling patterns.

- The Solution:

  - 1D

    H NMR (Aromatic Coupling): The primary differentiator is the spin system topology. 4-methylindazole displays a contiguous 3-spin system (ABC), while 5-methylindazole displays an isolated spin (H4) decoupled from the others by the methyl group.

  - NOE/NOESY (Spatial Proximity): The definitive confirmation is the "Bay Region" Nuclear Overhauser Effect (NOE). Only the 4-methyl isomer shows a direct NOE correlation

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between the methyl group and the pyrazole proton (H-3).

Mechanistic Background & Experimental Design

The Tautomerism Challenge

Indazoles exist in a dynamic equilibrium between

-indazole and

-indazole forms. In non-polar solvents like CDCl

, this proton exchange is often intermediate on the NMR time scale, leading to broad, undefined signals, particularly for carbons and protons near the nitrogens (C3, C7a, C3a).

- Protocol Standard: Always use DMSO-

  for characterization.

- Causality: DMSO acts as a hydrogen bond acceptor, effectively "locking" the indazole in the thermodynamically preferred

  -tautomer form by hydrogen bonding with N-H. This sharpens the resonances and allows observation of the N-H proton (approx.[1] 13.0 ppm), which is crucial for full assignment.

Structural Numbering

Correct assignment relies on strict IUPAC numbering:

- N1/N2: Nitrogen atoms (N1 is NH in the stable tautomer).
- C3: The pyrazole carbon (directly attached to N2).
- C4-C7: The benzene ring carbons.

Method 1: 1D H NMR Analysis (Coupling Topology)

This is the rapid screening method. The position of the methyl group fundamentally alters the scalar coupling (

-coupling) network of the aromatic protons.

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4-Methylindazole (Contiguous Spin System)

The methyl group at C4 leaves protons at C5, C6, and C7. These three protons are adjacent neighbors.

- H-5: Doublet (d) or doublet of doublets (dd). Coupled strongly to H-6 (

  Hz).
- H-6:Triplet (t) or dd resembling a triplet. It is ortho-coupled to both H-5 and H-7.
- H-7: Doublet (d). Ortho-coupled to H-6.

Diagnostic Signal: Look for a triplet (H-6) in the aromatic region (approx. 7.2–7.4 ppm).[2] Its presence confirms three contiguous protons, indicating the 4-position is substituted (breaking the pattern) or the 7-position is substituted. Since we are distinguishing 4-Me vs 5-Me, the triplet confirms 4-Me. Correction: In 4-Me, the protons are H5, H6, H7. H6 is the central proton, so it is the triplet. Wait—if 4-Me is present, the protons are 5, 6, 7. H6 has two ortho neighbors (5 and 7). Therefore H6 is a triplet. This confirms 4-Me.

5-Methylindazole (Isolated Spin System)

The methyl group at C5 interrupts the spin system, isolating H-4 from H-6/H-7.

- H-4:Singlet (s) or broad singlet. It has no ortho neighbors. It shows only weak meta-coupling (

  Hz) to H-6.
- H-6: Doublet (d). Ortho-coupled to H-7 (

  Hz).
- H-7: Doublet (d). Ortho-coupled to H-6.

Diagnostic Signal: Look for a singlet (H-4) in the aromatic region (approx. 7.5–7.7 ppm).[3] The absence of a triplet and the presence of a singlet strongly indicate 5-substitution.

Data Summary Table: 1D NMR Distinction

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Feature	4-Methylindazole	5-Methylindazole
Methyl Shift	2.4 - 2.6 (s)	2.3 - 2.5 (s)
Aromatic Pattern	ABC System (3 adjacent protons)	AB + Singlet (Isolated H-4)
Key Multiplicity	Triplet (H-6) observed	Singlet (H-4) observed
Coupling ( )	Two large ortho couplings ( )	One large ortho coupling ( )

Method 2: NOE/NOESY (The "Smoking Gun")

When 1D spectra are ambiguous (e.g., due to signal overlap), Nuclear Overhauser Effect (NOE) spectroscopy provides irrefutable spatial evidence.

The "Bay Region" Effect (4-Me)

In 4-methylindazole, the methyl group at C4 and the proton at C3 (pyrazole ring) are in a "peri" relationship (similar to the 1,8-positions in naphthalene). They are spatially very close ( ).

- Experiment: Irradiate the Methyl signal.
- Result: Strong NOE enhancement of H-3 (typically 8.0 ppm).
- Secondary NOE: Enhancement of H-5 (ortho aromatic proton).

The "Relay" Effect (5-Me)

In 5-methylindazole, the methyl group is far from H-3.

- Experiment: Irradiate the Methyl signal.
- Result: NOE enhancement of H-4 and H-6.

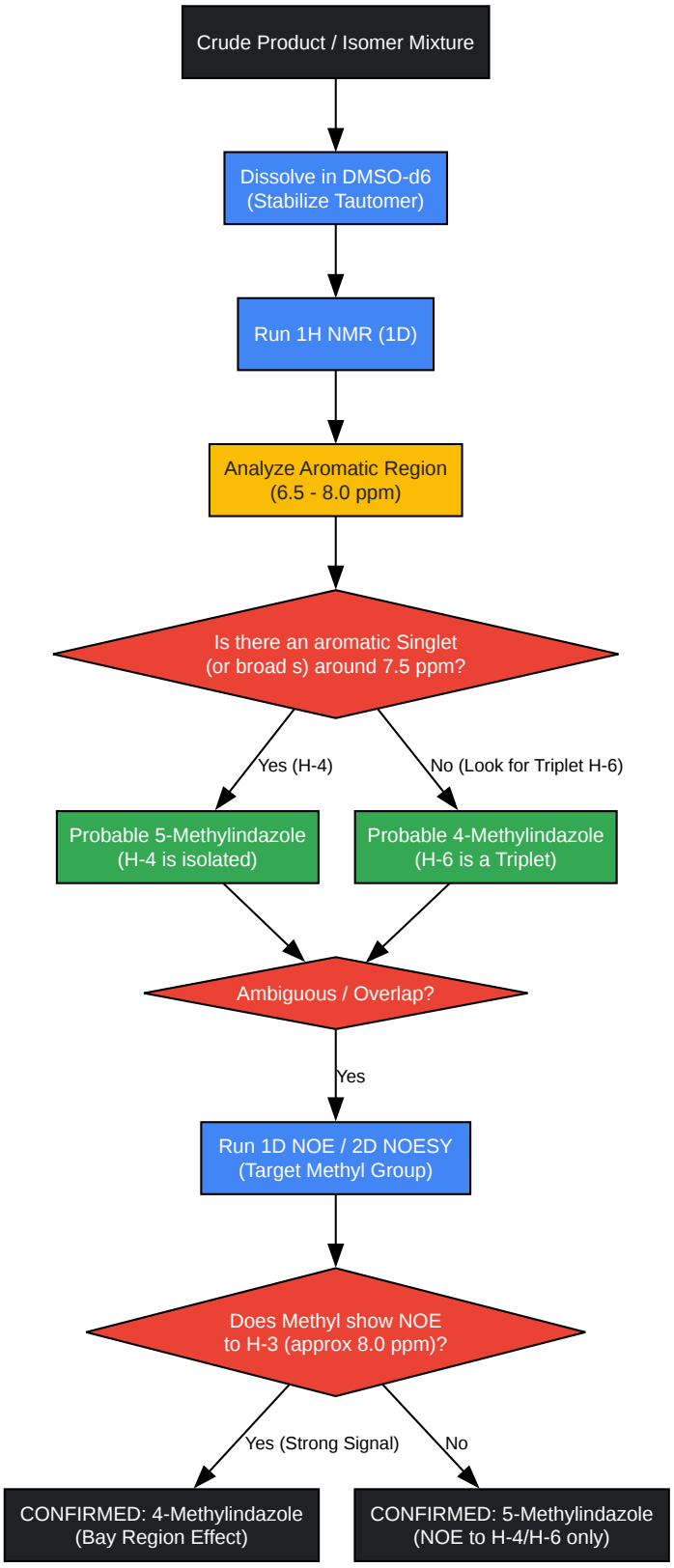
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- Verification: The aromatic signal enhanced (H-4) will itself show an NOE to H-3 if irradiated, but the Methyl group will not directly enhance H-3.

Decision Logic Visualization

The following diagram illustrates the logical workflow for assigning the isomer.

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Caption: Decision tree for differentiating 4-methyl and 5-methyl indazoles using 1D coupling patterns and NOE verification.

Detailed Experimental Protocol

Sample Preparation

- Solvent: Use DMSO-

  (99.9% D). Avoid CDCl

  unless the sample is strictly N-alkylated (fixed tautomer).

- Concentration: Prepare a solution of 5–10 mg sample in 0.6 mL solvent. High concentration is preferred for NOE experiments.

- Tube: Standard 5mm NMR tube. Ensure no paramagnetic impurities (filter if necessary) to prevent line broadening.

Acquisition Parameters (400 MHz+)

- 1D Proton:
  - Spectral Width: 14 ppm (to capture NH at ~13 ppm).
  - Scans: 16–64 (ensure high S/N for small meta-couplings).
  - Relaxation Delay (D1):

    2.0 seconds (ensure full relaxation of aromatic protons for integration).

- 1D NOE (Selective Gradient):
  - Target: Irradiate the methyl singlet (~2.4 ppm).
  - Mixing Time: 500 ms (standard for small molecules).
  - Dummy Scans: 4 (to establish steady state).

References

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- Claramunt, R. M., et al. (2022). "Study of the Addition Mechanism of 1H-Indazole and Its 4-, 5-, 6-, and 7-Nitro Derivatives to Formaldehyde." The Journal of Organic Chemistry, 87(8), 5866–5881.
- Foces-Foces, C., et al. (2016). "13C NMR of indazoles." Magnetic Resonance in Chemistry. (Discussion of tautomerism and solvent effects).
- Abraham, R. J., et al. (2006). "1H chemical shifts in NMR: Part 23, the effect of dimethyl sulphoxide versus chloroform solvent." Magnetic Resonance in Chemistry, 44(5), 491-509.
- Oxford Instruments. (2023). "Distinguishing Regioisomers in Pharmaceutical Products using Benchtop NMR Spectroscopy." (General principles of aromatic substitution patterns).

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- 1. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 2. researchgate.net [researchgate.net]
- 3. rsc.org [rsc.org]
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